

Technical Guide: Benzofuran Scaffolds in Drug Discovery

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Compound of Interest

Compound Name: 2-methyl-2,3-dihydro-1-benzofuran-6-carbaldehyde

CAS No.: 1509521-67-8

Cat. No.: B6253817

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Focus: CAS 85258-19-1 (5-Methoxy-2-methyl-2,3-dihydro-1-benzofuran-6-carbaldehyde)[1][2][3][4][5][6]

Part 1: Executive Summary & Chemical Identity[1][7][8]

CAS 85258-19-1 is a specialized pharmacophore precursor used primarily in the synthesis of bioactive molecules targeting inflammatory pathways.[1] Its structural core—the 2,3-dihydrobenzofuran ring—is a "privileged scaffold" in medicinal chemistry, mimicking the side chains of natural neolignans and serving as a rigid bioisostere for indole or naphthalene systems.

The presence of the C6-aldehyde functionality provides a versatile "chemical handle" for divergent synthesis, allowing researchers to append various heterocyclic tails (e.g., tetrazoles, piperidines) to probe biological targets such as the 5-Lipoxygenase (5-LOX) enzyme or Leukotriene B4 (LTB4) receptors.[1]

Physicochemical Profile

Property	Data
Chemical Name	5-methoxy-2-methyl-2,3-dihydro-1-benzofuran-6-carbaldehyde
Molecular Formula	C ₁₁ H ₁₂ O ₃
Molecular Weight	192.21 g/mol
Core Scaffold	2,3-Dihydrobenzofuran (Coumaran)
Key Functional Groups	Aldehyde (C-6), Methoxy (C-5), Methyl (C-2)
LogP (Predicted)	~1.8 (Lipophilic, good membrane permeability)
H-Bond Acceptors	3 (Ether, Carbonyl)
H-Bond Donors	0

Part 2: Pharmacological Mechanism & Biological Context[1]

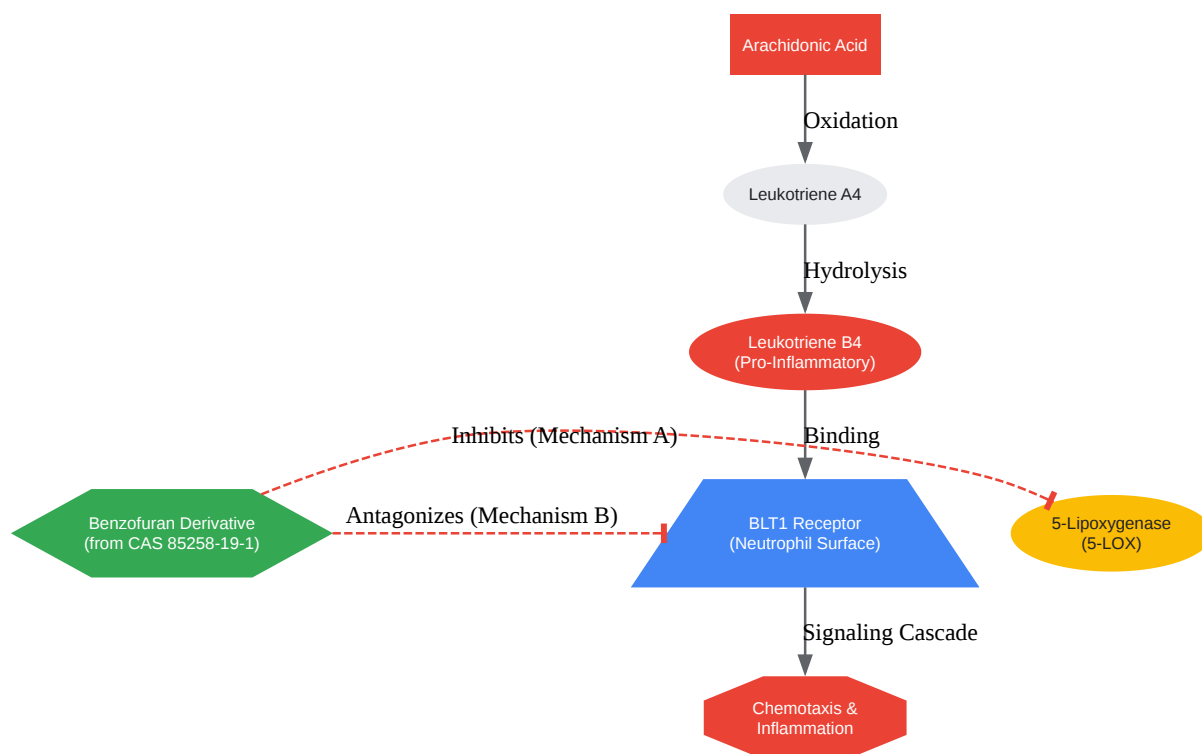
The therapeutic utility of CAS 85258-19-1 derivatives stems from their ability to modulate the Arachidonic Acid Cascade.[1] Historical structure-activity relationship (SAR) data (e.g., J. Med. Chem. 1986) suggests that the dihydrobenzofuran moiety acts as a lipophilic anchor, fitting into hydrophobic pockets of enzymes or receptors.

Mechanism of Action (MOA) Pathway

Derivatives synthesized from this aldehyde typically function via one of two mechanisms:

- **Leukotriene Antagonism:** Blocking the LTB₄ receptor to prevent neutrophil chemotaxis and degranulation.
- **5-LOX Inhibition:** Chelation of the active site iron or competitive inhibition, preventing the conversion of arachidonic acid to leukotrienes.

DOT Diagram 1: Anti-Inflammatory Signaling Pathway



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Caption: Dual potential mechanisms of benzofuran derivatives: upstream inhibition of 5-LOX or downstream antagonism of the BLT1 receptor.[1]

Part 3: Derivative Search & Design Strategy

To expand a library around CAS 85258-19-1, researchers should employ a "Divergent Synthesis" approach.[1] The aldehyde group allows for the rapid generation of diverse chemical series.

Search Strategy for Related Compounds

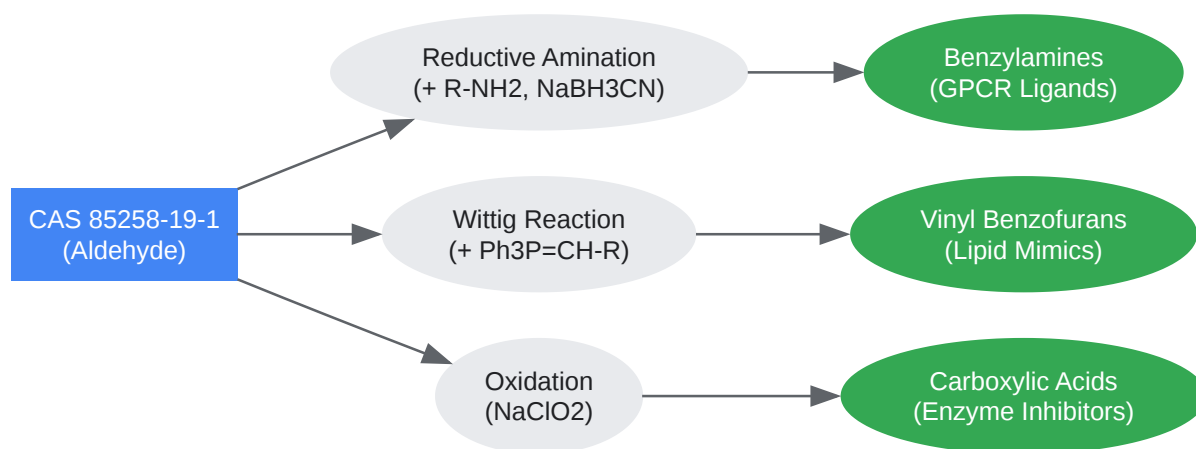
When searching chemical databases (SciFinder, Reaxys) for analogs, use the following queries to identify relevant chemical space:

- Substructure Search: Define the 2-methyl-2,3-dihydrobenzofuran core.^[1] Allow substitution at C-5 (methoxy/hydroxy) and C-6 (variable).
- Similarity Search: Set Tanimoto coefficient > 0.85 to find bioisosteres (e.g., indolines, chromans).
- Pharmacophore Query:[Aromatic Ring] - [Linker 3-5Å] - [Acidic/Polar Head] (mimicking the leukotriene structure).

Derivative Classes

Class	Reaction Type	Target Application
Schiff Bases / Amines	Reductive Amination	Improving solubility; targeting GPCRs (e.g., antihistamines). ^[1]
Styrenes / Cinnamates	Wittig / Horner-Wadsworth-Emmons	Mimicking the polyene chain of LTB ₄ ; antioxidant activity. ^[1]
Heterocyclic Adducts	Condensation (e.g., with hydrazoic acid)	Creating Tetrazoles (acid bioisosteres) for high potency receptor binding.

DOT Diagram 2: Derivative Development Workflow



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Caption: Divergent synthetic pathways transforming the aldehyde handle into three distinct pharmacological classes.

Part 4: Experimental Protocols

1. Synthesis of the Core Scaffold (Conceptual)

Note: This synthesis constructs the dihydrobenzofuran ring if starting materials are unavailable.

- Precursor: 4-Methoxyphenol + Allyl bromide.[1]
- Step A (O-Alkylation): React 4-methoxyphenol with allyl bromide (K_2CO_3 , Acetone, Reflux) to form the allyl ether.[1]
- Step B (Claisen Rearrangement): Heat the allyl ether ($200^\circ C$, neat or in N,N-dimethylaniline) to migrate the allyl group to the ortho position.[1]
- Step C (Cyclization): Treat with a Lewis acid or HBr/AcOH to effect cyclization to the 2-methyl-2,3-dihydrobenzofuran.[1]
- Step D (Formylation): Vilsmeier-Haack reaction ($POCl_3$, DMF) introduces the aldehyde at the C-6 position (para to the methoxy) to yield CAS 85258-19-1.[1]

2. Protocol: Reductive Amination (Derivatization)

Objective: Synthesize a secondary amine derivative for biological screening.

- Preparation: Dissolve CAS 85258-19-1 (1.0 equiv) and the desired amine (1.1 equiv) in anhydrous Methanol (0.1 M concentration).
- Imine Formation: Add molecular sieves ($4\text{\AA}$) and stir at Room Temperature (RT) for 4 hours under Nitrogen.
- Reduction: Cool to $0^\circ C$. Add Sodium Cyanoborohydride ($NaBH_3CN$, 1.5 equiv) portion-wise.
- Workup: Stir for 12 hours. Quench with sat. $NaHCO_3$. Extract with Ethyl Acetate (3x).

- Purification: Dry organic layer over MgSO₄, concentrate, and purify via silica gel flash chromatography (Hexane/EtOAc gradient).

References

- Journal of Medicinal Chemistry (1986). Synthesis and biological activity of benzofuran derivatives. Vol 29, Issue 2, pp 302-304. [1]
- ChemSynthesis Database. CAS 85258-19-1 Entry: 5-methoxy-**2-methyl-2,3-dihydro-1-benzofuran-6-carbaldehyde**. [1][2][3][4][5][6][7][8] [1]
- EPA CompTox Chemicals Dashboard. Details for CAS 85258-19-1. [1]
- PubChem. Compound Summary: 5-Methoxy-**2-methyl-2,3-dihydro-1-benzofuran-6-carbaldehyde**. [1][2][3][4][5][6][7][8][9][10] [1]

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